

A Comprehensive Technical Guide to 2-Bromobenzyl Bromide

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Compound of Interest

Compound Name: 2-Bromobenzyl bromide

Cat. No.: B1265691

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromobenzyl bromide** (CAS No. 3433-80-5), a pivotal reagent in organic synthesis, particularly within the pharmaceutical and fine chemical industries. This document outlines its chemical structure, physicochemical properties, synthesis protocols, reactivity, and key applications, with a focus on its role in drug discovery and development.

Chemical Structure and Identification

2-Bromobenzyl bromide, also known as α ,2-Dibromotoluene, is a disubstituted aromatic compound. Its structure features a benzene ring with a bromine atom and a bromomethyl group attached to adjacent carbon atoms (ortho position). This bifunctional nature makes it a versatile building block in complex organic synthesis.

Chemical Structure:

Caption: Chemical structure of **2-Bromobenzyl bromide**.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-bromo-2-(bromomethyl)benzene[1]
CAS Number	3433-80-5[2][3][4][5][6]
EC Number	222-334-8[3][5]
Molecular Formula	C ₇ H ₆ Br ₂ [5][6][7]
Synonyms	α,2-Dibromotoluene, o-Bromobenzyl bromide[2][3][6]
InChI Key	LZSYGJNFCREHMD-UHFFFAOYSA-N[6][8]
Canonical SMILES	C1=CC=C(C(=C1)CBr)Br[6]

Physicochemical Properties

2-Bromobenzyl bromide is typically a white to off-white or pale yellow solid at room temperature.[1][2][5] Its stability under normal conditions makes it suitable for various laboratory and industrial applications.[9]

Table 2: Physicochemical Data

Property	Value
Molecular Weight	249.93 g/mol [3][5][7][10]
Appearance	White to off-white powder or colorless to light yellow liquid/solid.[2][5]
Melting Point	29-32 °C[5][8][11]
Boiling Point	253 °C at 760 mmHg; 129 °C at 19 mmHg[5][11]; 130°C at 12mm[2]
Density	1.849 g/cm ³ [5]
Refractive Index	n _{20/D} 1.619[5][8][11]
Solubility	Insoluble in water. Soluble in dioxane (1g/10 mL).[5][6][8][11]
Flash Point	113 °C (closed cup)[8]

Synthesis and Experimental Protocols

The synthesis of **2-Bromobenzyl bromide** is most commonly achieved through the radical bromination of 2-bromotoluene. Several methods exist, with variations in reagents and conditions.

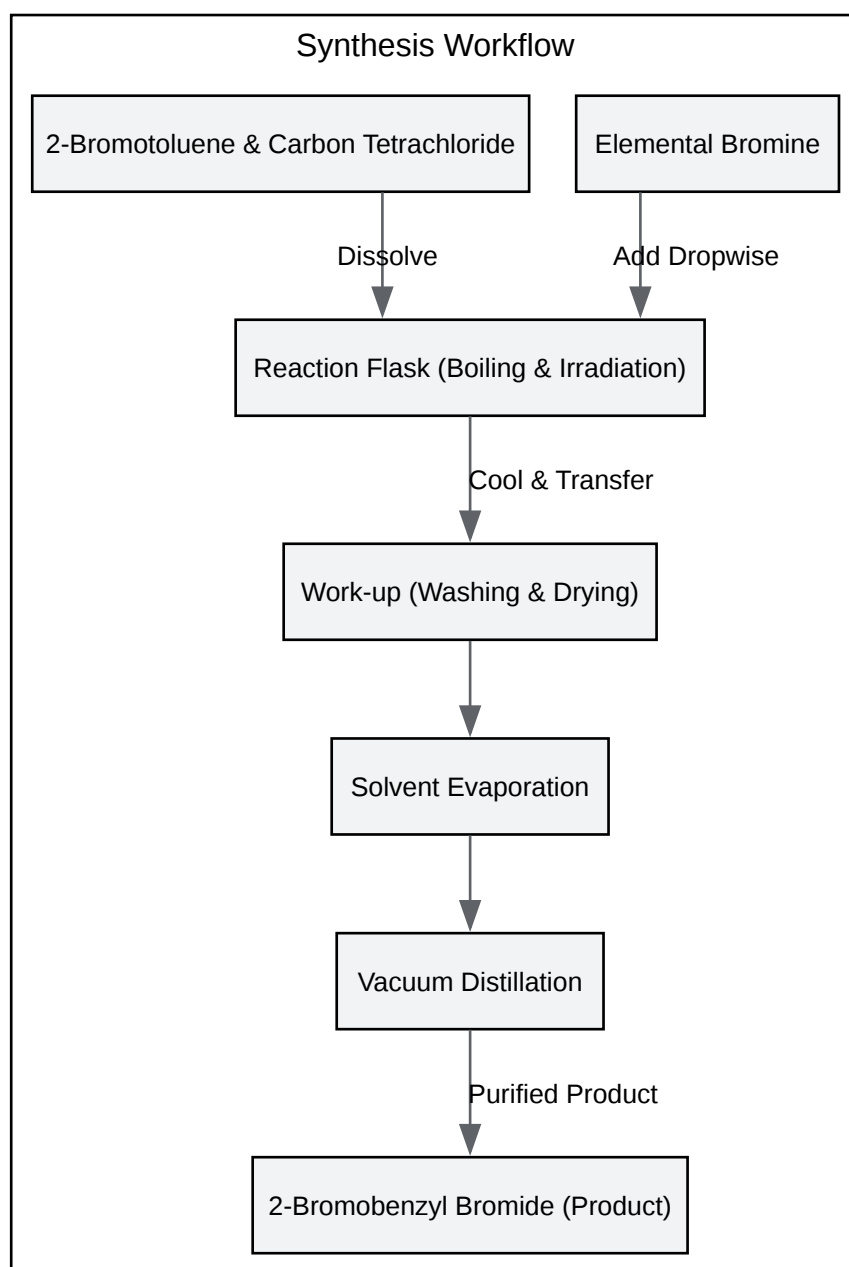
Protocol 1: Photobromination of 2-Bromotoluene

This method involves the free-radical substitution of a hydrogen atom on the methyl group of 2-bromotoluene using elemental bromine, initiated by light.

Experimental Procedure:

- A solution of 0.2 mole of 2-bromotoluene in a five-fold amount of dry carbon tetrachloride is prepared and placed in a two-necked flask equipped with a reflux condenser and a dropping funnel.[2]
- The flask is heated to boiling, and the reaction mixture is irradiated with a 500-watt photolamp.[2]

- 0.205 mole of elemental bromine (previously dried with concentrated sulfuric acid) is added dropwise. The rate of addition should be controlled to ensure the solution remains nearly colorless.[\[2\]](#)
- The reaction is typically complete within 30 minutes to 2 hours.[\[2\]](#)
- After cooling, the solution is washed sequentially with ice-water, ice-cold aqueous sodium bicarbonate solution, and again with ice-water.[\[2\]](#)
- The organic layer is dried with magnesium sulfate, and the solvent is removed under reduced pressure.[\[2\]](#)
- The resulting residue is purified by vacuum distillation (b.p. 130°C/12mmHg) to yield **2-bromobenzyl bromide**. Crystallization from ethanol or ligroin can also be used for purification.[\[2\]](#)



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Caption: Experimental workflow for the synthesis of **2-Bromobenzyl bromide**.

Reactivity and Applications in Drug Development

The reactivity of **2-Bromobenzyl bromide** is characterized by the two bromine substituents. The benzylic bromide is highly susceptible to nucleophilic substitution, while the aryl bromide

can participate in various cross-coupling reactions. This dual reactivity makes it a valuable intermediate in the synthesis of complex molecules.

Key Applications:

- **Pharmaceutical Synthesis:** It is a crucial building block for numerous pharmaceutical compounds. It is notably used in the synthesis of substituted quinazolines and 1,2,3,4-tetrahydroquinazolines, which are structural motifs present in many bioactive molecules.[\[7\]](#)[\[11\]](#)
- **Intermediate for APIs:** **2-Bromobenzyl bromide** serves as a key intermediate in the production of Active Pharmaceutical Ingredients (APIs), including those targeting the central nervous system.[\[10\]](#)
- **Organic Synthesis:** It is used in the synthesis of 2- and 3-substituted indenenes and tris-2-bromotribenzylamine.[\[7\]](#)[\[11\]](#) Its ability to introduce a 2-bromobenzyl group makes it a versatile reagent for creating a wide range of organic compounds.[\[6\]](#)

Safety and Handling

2-Bromobenzyl bromide is classified as a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** It is corrosive and causes severe skin burns and eye damage.[\[1\]](#)[\[5\]](#) It is also a lachrymator, meaning it can irritate the eyes and cause tearing.[\[1\]](#) The compound is moisture-sensitive.[\[5\]](#)
- **Handling:** Work should be conducted in a well-ventilated area or in a closed system.[\[5\]](#) Personal protective equipment, including gloves, protective clothing, and eye/face protection, is mandatory.[\[5\]](#)
- **Storage:** Store in a dry, refrigerated, and tightly closed container in a designated corrosives area.[\[5\]](#) It should be kept away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[\[5\]](#)

This guide serves as a foundational resource for professionals engaged in research and development. For detailed spectroscopic data and further applications, consulting specialized

chemical databases and peer-reviewed literature is recommended.

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